

Application Note and Protocol for Spiroxamine Extraction from Soil Matrices

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Compound of Interest

Compound Name: Spiroxamine

Cat. No.: B1682169

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Spiroxamine is a systemic fungicide belonging to the spiroketalamine chemical class, widely used in agriculture to control a variety of fungal diseases in crops such as cereals and grapes. [1] Its persistence and potential for mobility in soil matrices necessitate reliable and efficient analytical methods to monitor its environmental fate and ensure food safety. This application note provides a detailed protocol for the extraction of **spiroxamine** and its main metabolites from various soil types, followed by analysis using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The primary method detailed is based on a well-established solvent extraction procedure, with reference to the adaptable QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology.

Principle

The described protocol outlines a liquid-solid extraction method. **Spiroxamine** and its metabolites are extracted from the soil matrix using a methanol/water/ammonia solution. The resulting extract is then concentrated and analyzed by LC-MS/MS for quantification. This method has been validated across different soil types and provides high recovery rates and low detection limits.

Experimental Protocol

Materials and Reagents

- Soil Sample: 30 g, sieved to remove large debris.
- Extraction Solvent: Methanol/water/ammonia solution (25%) in a ratio of 800:200:10 (v/v/v).
- **Spiroxamine** analytical standard: (KWG 4168) and its metabolites (Desethyl-KWG 4168, Despropyl-KWG 4168, KWG 4168 N-Oxide) of known purity.
- Internal Standard: A deuterated analog of **spiroxamine** (e.g., KWG 4168-D7) is recommended.
- Reagent Grade Water
- Methanol (HPLC grade)
- Ammonia solution (25%)
- Polyethylene bottles (250 mL)
- Mechanical shaker
- Folded filters
- Measuring cylinder (100 mL)
- Evaporator (e.g., Turbo Vap)
- Centrifuge and centrifuge tubes
- LC-MS/MS system

Procedure

- Sample Preparation:
 - Weigh 30 g of the soil sample into a 250 mL polyethylene bottle.
- Extraction:

- Add 100 mL of the methanol/water/ammonia extraction solvent to the soil sample.[2][3]
- Place the bottle on a mechanical shaker and extract for 60 minutes at approximately 300 rpm.[2][3]
- After shaking, allow the soil particles to settle for about 30 minutes.[2][3]
- Filter the supernatant through a folded filter into a 100 mL measuring cylinder.[2][3]
- Extract Concentration:
 - Take a 40.0 mL aliquot of the filtrate and concentrate it using an evaporator (e.g., Turbo Vap) at 40°C to an aqueous remainder of about 5 mL. Crucially, do not evaporate the extracts to dryness.[2][3]
- Internal Standard Addition and Final Preparation:
 - Add a known amount of the internal standard to the concentrated extract.
 - Adjust the final volume to 10 mL with reagent grade water.
 - Centrifuge a portion of the sample before injection into the LC-MS/MS system.[2]
- Analysis:
 - Quantitative determination of **spiroxamine** and its metabolites is performed by high-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). [2][3]

Alternative Method: QuEChERS Approach

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined alternative for pesticide residue analysis in soil.[4][5][6] A modified QuEChERS protocol has been successfully used for **spiroxamine** extraction from other matrices and can be adapted for soil.[7][8] This approach typically involves an initial extraction with an organic solvent (commonly acetonitrile) and partitioning salts, followed by a dispersive solid-phase extraction (dSPE) cleanup step to remove matrix interferences.[6]

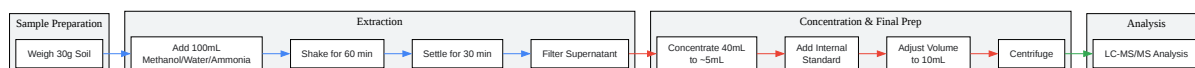
Data Presentation

The following table summarizes the quantitative data for the extraction of **spiroxamine** and its metabolites from soil using the detailed protocol.

Analyte	Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantification (LOQ) (µg/kg)	Limit of Detection (LOD) (µg/kg)
Spiroxamine (KWG 4168)	79.8	8.8	5	2
Desethyl-KWG 4168	90.4	4.7	5	2
Despropyl-KWG 4168	101	11.7	5	2
KWG 4168 N-Oxide	94.9	5.3	5	2

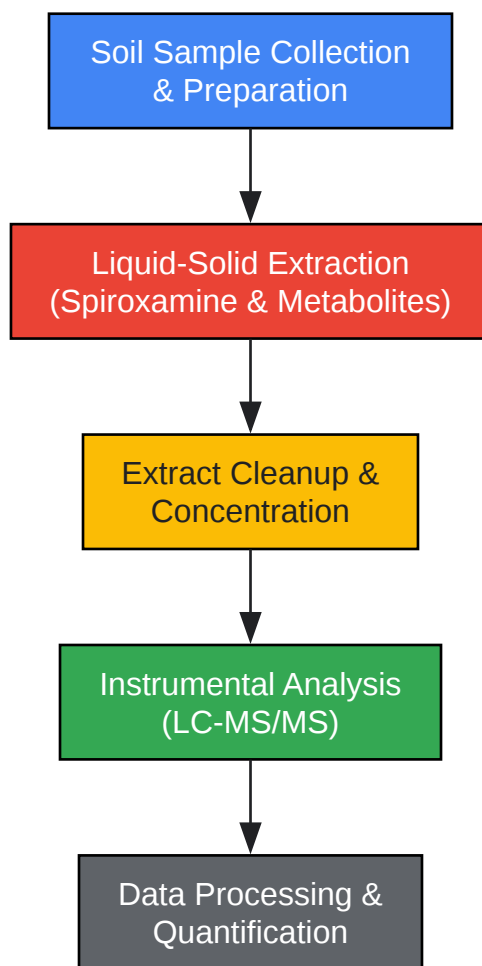
Data obtained from validation studies across four different soil types.[2] Another study reported recoveries higher than 96.0% for **spiroxamine** in silt loam and sandy loam soils.[1]

Visualizations



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Caption: Experimental workflow for **spiroxamine** extraction from soil.



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Caption: Logical relationship of the **spiroxamine** analysis process.

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